TCO-PEG4-TFP Ester reaction kinetics and completion time

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Compound of Interest

Compound Name: *TCO-PEG4-TFP Ester*

Cat. No.: *B15549090*

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Technical Support Center: TCO-PEG4-TFP Ester

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **TCO-PEG4-TFP Ester**.

Frequently Asked Questions (FAQs)

Q1: What is the **TCO-PEG4-TFP ester** and what are its primary applications?

TCO-PEG4-TFP ester is a bioconjugation reagent. It contains a Trans-Cyclooctene (TCO) group, a tetraethylene glycol (PEG4) spacer, and a 2,3,5,6-tetrafluorophenyl (TFP) ester. This structure allows for a two-step bioconjugation process:

- Amine Labeling: The TFP ester reacts with primary amines (like the side chain of lysine residues in proteins) to form a stable amide bond. This step attaches the TCO-PEG4 moiety to the biomolecule of interest.[1][2][3]
- Click Chemistry: The TCO group then specifically and rapidly reacts with a tetrazine-labeled molecule in a bioorthogonal "click" reaction (inverse electron demand Diels-Alder

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cycloaddition).[4][5][6]

This reagent is commonly used in applications such as antibody-drug conjugate (ADC) development, fluorescent labeling, molecular imaging, and targeted therapies.[4][7] The PEG4 spacer enhances water solubility and reduces steric hindrance.[1][8]

Q2: How does the TFP ester compare to the more common NHS ester?

TFP esters offer enhanced stability in aqueous media compared to N-hydroxysuccinimide (NHS) esters, which are prone to hydrolysis.[1][2][9] This increased stability can lead to more efficient and reproducible labeling of biomolecules.[1][2] TFP esters react with primary amines at a similar rate to NHS esters.[1][2]

Q3: What are the recommended storage and handling conditions for **TCO-PEG4-TFP ester**?

Proper storage and handling are crucial to maintain the reactivity of the **TCO-PEG4-TFP ester**.

- Storage: Store the reagent at -20°C and desiccated.[2][7] The TCO group can isomerize to the less reactive cis-cyclooctene (CCO) over time, so long-term storage is not recommended.[2]
- Handling: Before use, allow the vial to equilibrate to room temperature before opening to prevent moisture condensation, which can cause hydrolysis of the TFP ester.[3][10] Prepare stock solutions in an anhydrous solvent like DMSO or DMF immediately before use.[2][3][10]

Reaction Kinetics and Completion Time

The overall bioconjugation process involves two distinct reactions with different kinetics.

1. Amine Labeling via TFP Ester

This reaction involves the covalent attachment of the TCO-PEG4 moiety to a biomolecule containing primary amines.

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Parameter	Recommended Condition	Notes
pH	7.5 - 8.5	A slightly basic pH favors the reaction with primary amines while minimizing hydrolysis of the TFP ester.[9][11]
Temperature	Room Temperature (20-25°C) or 4°C	Reactions are typically faster at room temperature. 4°C can be used for sensitive biomolecules.[11]
Reaction Time	1 - 2 hours	Incubation time can be extended for reactions at 4°C. [10][11]
Solvent	Anhydrous DMSO or DMF	The TCO-PEG4-TFP ester should be dissolved in an anhydrous solvent before adding to the aqueous reaction buffer.[2][3][10]

2. TCO-Tetrazine Click Reaction (iEDDA)

This is an inverse electron demand Diels-Alder (iEDDA) cycloaddition, which is a very fast and specific bioorthogonal reaction.

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Parameter	Value/Condition	Notes
Second-Order Rate Constant	~2000 $M^{-1}s^{-1}$ (in 9:1 methanol/water)[4][5]	This high rate constant allows for rapid conjugation even at low concentrations.
Temperature	Room Temperature (20-25°C) or 4°C	The reaction is fast even at low temperatures.[11]
Reaction Time	30 - 120 minutes	The reaction is often complete within minutes due to the fast kinetics.[3][6][8]
pH	6.0 - 9.0	The reaction is efficient across a broad pH range.[11]

Troubleshooting Guide

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Issue	Possible Cause(s)	Suggested Solution(s)
Low Labeling Efficiency	1. Hydrolysis of TFP ester: Moisture contamination. 2. Suboptimal pH: Reaction pH is too low. 3. Inactive biomolecule: Amine groups on the biomolecule are not accessible. 4. Degraded TCO-PEG4-TFP ester: Improper storage.	1. Allow the reagent vial to warm to room temperature before opening. Use anhydrous solvents for stock solutions. 2. Ensure the reaction buffer pH is between 7.5 and 8.5.[9][11] 3. Perform a buffer exchange to a suitable reaction buffer. Denature and refold the protein if necessary. 4. Use a fresh vial of the reagent. Avoid long-term storage.[2]
Precipitation of Conjugate	1. Hydrophobicity: The conjugated molecule may be less soluble. 2. High degree of labeling: Too many hydrophobic TCO groups attached.	1. The PEG4 spacer is designed to improve solubility.[1][8] If precipitation occurs, consider using a buffer with additives like arginine or reducing the protein concentration. 2. Reduce the molar excess of the TCO-PEG4-TFP ester during the labeling reaction.
No or Low "Click" Reaction Signal	1. Isomerization of TCO: The trans-cyclooctene has isomerized to the less reactive cis-cyclooctene. 2. Degraded tetrazine: The tetrazine-containing molecule has degraded. 3. Steric hindrance: The TCO group on the biomolecule is not accessible.	1. Use a fresh vial of TCO-PEG4-TFP ester.[2] 2. Check the quality and storage conditions of the tetrazine reagent. 3. The PEG4 spacer is intended to minimize steric hindrance.[1][8] If this is still an issue, a longer PEG spacer might be necessary.

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Experimental Protocols & Visualizations

General Workflow for Antibody Labeling and Conjugation

The following diagram outlines the general workflow for labeling an antibody with **TCO-PEG4-TFP ester** and subsequent conjugation to a tetrazine-modified molecule.

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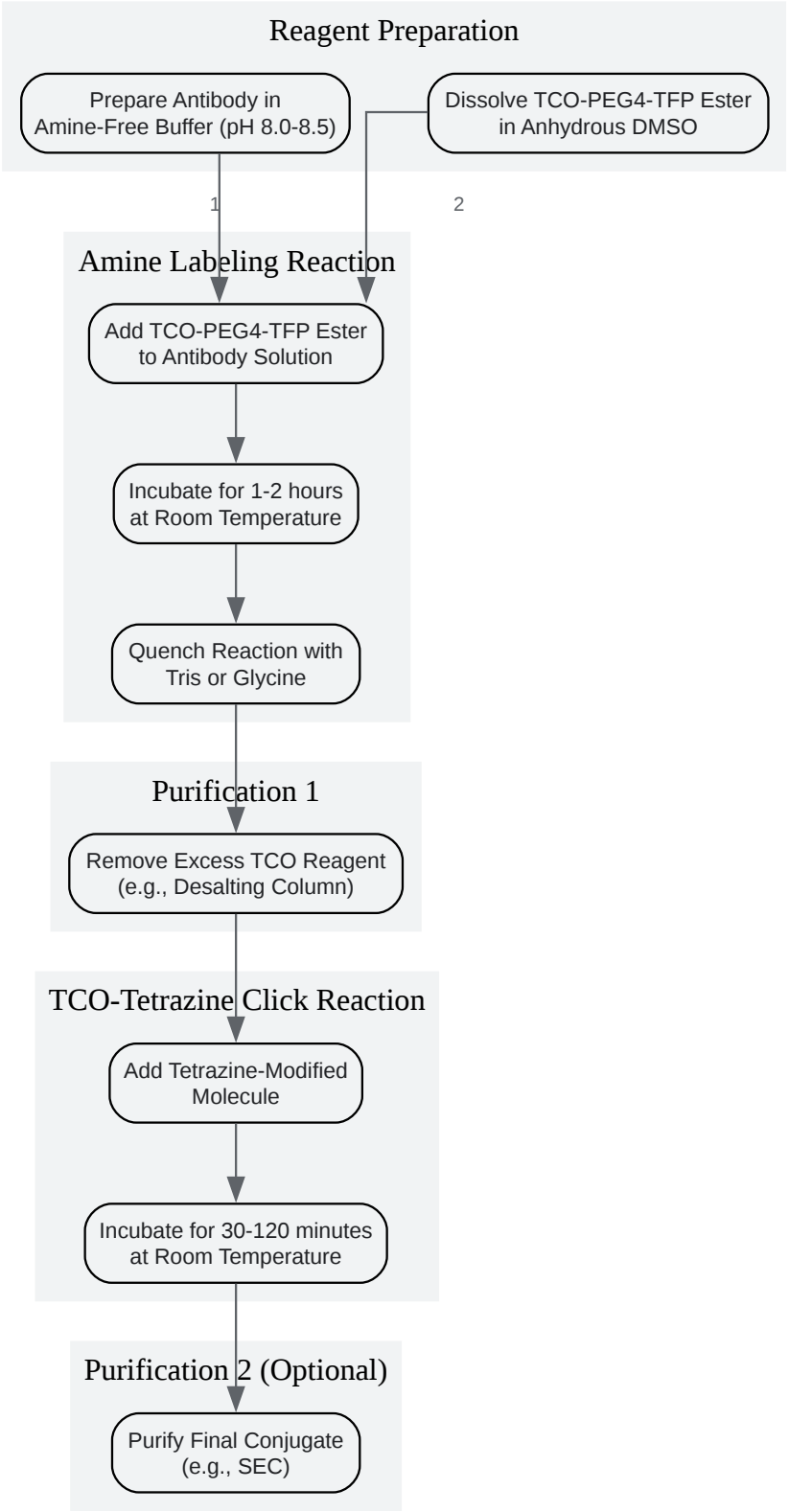

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General workflow for antibody conjugation.

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Detailed Protocol for Antibody Labeling

This protocol is a general guideline for labeling an antibody with **TCO-PEG4-TFP ester**. Optimization may be required for specific antibodies and applications.

- Antibody Preparation:
  - Buffer exchange the antibody into an amine-free buffer (e.g., PBS) at a pH of 8.0-8.5.
  - Adjust the antibody concentration to 1-5 mg/mL.
- **TCO-PEG4-TFP Ester** Stock Solution Preparation:
  - Allow the vial of **TCO-PEG4-TFP ester** to equilibrate to room temperature before opening.
  - Prepare a 10 mM stock solution by dissolving the required amount in anhydrous DMSO. This stock solution should be prepared fresh immediately before use.
- Labeling Reaction:
  - Add a 10-20 fold molar excess of the **TCO-PEG4-TFP ester** stock solution to the antibody solution.
  - Incubate the reaction mixture for 1-2 hours at room temperature with gentle stirring or rocking, protected from light.
- Quenching the Reaction:
  - To stop the labeling reaction, add a quenching buffer (e.g., 1 M Tris-HCl, pH 8.0) to a final concentration of 50-100 mM.[8][10]
  - Incubate for an additional 15-30 minutes at room temperature.[3]
- Purification of the Labeled Antibody:
  - Remove the unreacted **TCO-PEG4-TFP ester** and quenching agent by passing the reaction mixture through a desalting column or by using size-exclusion chromatography (SEC).[3][10]

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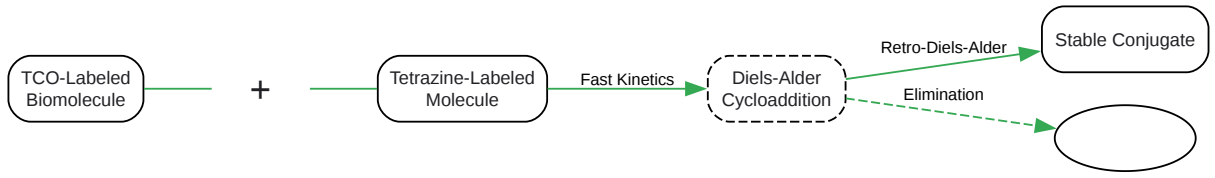
TCO-Tetrazine Click Reaction Mechanism

The following diagram illustrates the inverse electron demand Diels-Alder reaction between the TCO group and a tetrazine.



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TCO-Tetrazine click reaction mechanism.

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